

Technical Monograph: Methyl Aziridine-2-Carboxylate

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Compound of Interest

Compound Name: Methyl Aziridine-2-carboxylate

CAS No.: 5950-34-5

Cat. No.: B1297569

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Physicochemical Profiling and Handling in Medicinal Chemistry

Executive Summary

Methyl aziridine-2-carboxylate is a high-value chiral building block in diversity-oriented synthesis (DOS) and medicinal chemistry. Characterized by a strained three-membered nitrogen heterocycle, it serves as a critical precursor for non-canonical amino acids and peptidomimetics. Its utility, however, is counterbalanced by significant thermodynamic instability and toxicity. This guide provides a rigorous technical analysis of its properties, synthesis, and handling protocols, distinguishing between the free base (volatile, unstable) and its salt forms.

Physicochemical Data Profile

The following data characterizes the (S)-**Methyl aziridine-2-carboxylate** (free base), the most common chiral pool derivative synthesized from L-Serine.

Property	Value / Description	Notes
IUPAC Name	Methyl (2S)-aziridine-2-carboxylate	
CAS Number	75154-69-7 ((S)-isomer)5950-34-5 (Racemic)	Commonly sold as HCl salt (CAS 107196-84-9) for stability.
Molecular Formula	C ₄ H ₇ NO ₂	
Molecular Weight	101.10 g/mol	
Physical State	Colorless to pale yellow liquid	Viscous oil at RT.
Boiling Point	143 °C (760 mmHg)	Theoretical. In practice, distill at 40–50 °C @ 10–15 mmHg to prevent decomposition.
Density	1.12 g/mL (20 °C)	Denser than water.
Refractive Index	1.440	
Solubility	Miscible in CHCl ₃ , DCM, MeOH.	Hydrolyzes slowly in water; polymerizes in acidic aqueous media.
pKa (Conjugate Acid)	~8.0 (Aziridinium ion)	Less basic than acyclic amines due to s-character in N-lone pair.
Storage	-20 °C, under Argon	Critical: Prone to oligomerization. Commercial samples often contain Hydroquinone (HQ) stabilizer.

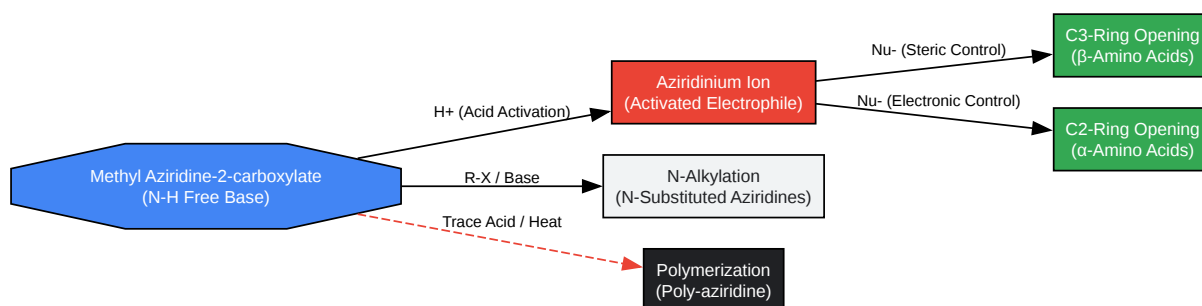
Structural Dynamics & Reactivity

The aziridine ring possesses approximately 27 kcal/mol of ring strain, driving its high reactivity toward nucleophiles. Unlike N-activated aziridines (e.g., N-tosyl, N-acyl), the N-H aziridine-2-carboxylate is amphoteric:

- **Nucleophilic Nitrogen:** The secondary amine can attack electrophiles (alkyl halides, acyl chlorides).
- **Electrophilic Carbons:** The ring carbons are susceptible to nucleophilic attack, leading to ring opening.

Reactivity Pathway Diagram

The following diagram illustrates the divergent reactivity pathways based on pH and reagents.



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Figure 1: Divergent reactivity profiles. Acidic conditions trigger ring opening or polymerization; basic conditions favor N-functionalization.

Synthesis Protocol: The Modified Wenker Route

While commercial sources exist, fresh preparation is often required to avoid oligomers. The most robust protocol utilizes L-Serine methyl ester hydrochloride.

Reaction Scheme: L-Ser-OMe·HCl

Trityl-Ser-OMe

Trityl-Ser(OMs)-OMe

Trityl-Aziridine-OMe

(S)-Aziridine-2-carboxylate

Step-by-Step Methodology

Phase 1: Activation (O-Mesylation)

- Suspend L-Serine methyl ester hydrochloride (10 mmol) in dry DCM (50 mL) at 0 °C.
- Add Triethylamine (3.0 equiv) dropwise. The solution will become clear.
- Add Trityl chloride (1.1 equiv) to protect the amine (optional but recommended for chiral integrity) or proceed directly with mesyl chloride if making the racemate.
- Add Methanesulfonyl chloride (MsCl, 1.2 equiv) dropwise at -10 °C.
- Stir for 2 hours. Monitor by TLC (EtOAc/Hexane).

Phase 2: Cyclization (Ring Closure)

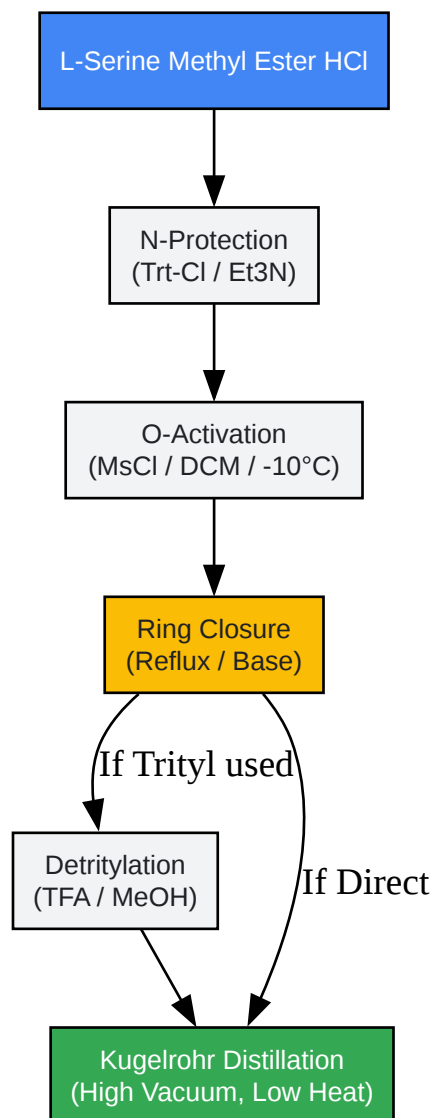
- Treat the crude mesylate with mild base (e.g., K_2CO_3 or Et_3N under reflux) in acetonitrile or methanol.
- Mechanism: Intramolecular displacement of the mesylate by the amine (or trityl-amine).
- Result: Formation of the aziridine ring with inversion of configuration at the α -carbon (retention at the β -carbon).

Phase 3: Isolation (Critical)

- Filter salts and concentrate in vacuo at <30 °C.
- Purification:
 - For Trityl-protected: Silica gel chromatography (stable).

- For N-H Free Base: Kugelrohr Distillation.
- Conditions: 0.1 mmHg at 40–50 °C. Collect into a receiver cooled with dry ice/acetone.

Synthesis Workflow Visualization



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Figure 2: Stepwise synthesis workflow emphasizing temperature control during activation and purification.

Stability, Storage, and Safety (HSE)

Safety Warning: Aziridine-2-carboxylates are potent alkylating agents. They are mutagenic and potentially carcinogenic. All handling must occur in a functioning fume hood.

4.1 Polymerization Risks

The N-H aziridine is prone to spontaneous cationic polymerization, triggered by:

- Trace Acids: Glassware should be base-washed (rinsed with dilute NH_4OH) and oven-dried.
- Heat: Store below 0 °C.
- Nucleophiles: Water or alcohols can initiate ring opening over time.

4.2 Stabilization Protocol

If storing the free base for >24 hours:

- Add Hydroquinone (HQ) at 0.1–0.5 wt%.
- Store under an inert atmosphere (Argon/Nitrogen).
- Keep at -20 °C or -80 °C.

4.3 Toxicity & First Aid

- Inhalation: Severe respiratory irritant. Pulmonary edema may be delayed.
- Skin: Rapid absorption. Necrosis possible. Do not use DMSO as a solvent for skin washing (increases absorption). Wash with copious soap and water.
- Decontamination: Quench spills with 10% aqueous NaOH or Sodium Thiosulfate solution to open the ring.

Applications in Drug Discovery

- Cysteine Trapping (Warheads): The aziridine ester serves as a "warhead" in covalent inhibitors, targeting cysteine residues in proteases. The ring opens upon attack by the thiol, forming a permanent covalent bond.

- Non-Canonical Amino Acids: Ring opening with specific nucleophiles (azides, cuprates) yields
 - amino acids with diverse
 - substituents (e.g.,
 - fluoro- or
 - hydroxy-amino acids).
- Ligation Chemistry: Used in native chemical ligation extensions where the aziridine acts as a reactive handle for peptide bond formation.

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Sources

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